

Essential Safety and Logistical Information for Handling Glyhexamide

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Compound of Interest

Compound Name: Glyhexamide

Cat. No.: B1671931

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **Glyhexamide**.

Personal Protective Equipment (PPE)

While **Glyhexamide** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment.^[1] The following table summarizes the recommended PPE for handling **Glyhexamide**, particularly in its powdered form.

PPE Category	Recommendation	Rationale
Eye Protection	Chemical safety goggles or safety glasses with side shields.	Protects against dust particles and potential splashes.
Hand Protection	Nitrile gloves.	Prevents direct skin contact with the compound.
Body Protection	A laboratory coat should be worn.	Protects skin and personal clothing from contamination.
Respiratory Protection	Generally not required for handling small quantities. A NIOSH-approved respirator is advised for operations that may generate dust.	Minimizes the potential for inhalation of airborne particles.

Quantitative Data on Glyhexamide

The following table summarizes the known physical and chemical properties of **Glyhexamide**.

Property	Value
CAS Number	451-71-8[2][3][4][5]
Molecular Formula	C16H22N2O3S
Molecular Weight	322.42 g/mol
Appearance	Solid
Melting Point	153-155 °C
Solubility	Soluble in DMSO
Storage Temperature	Store at -20°C

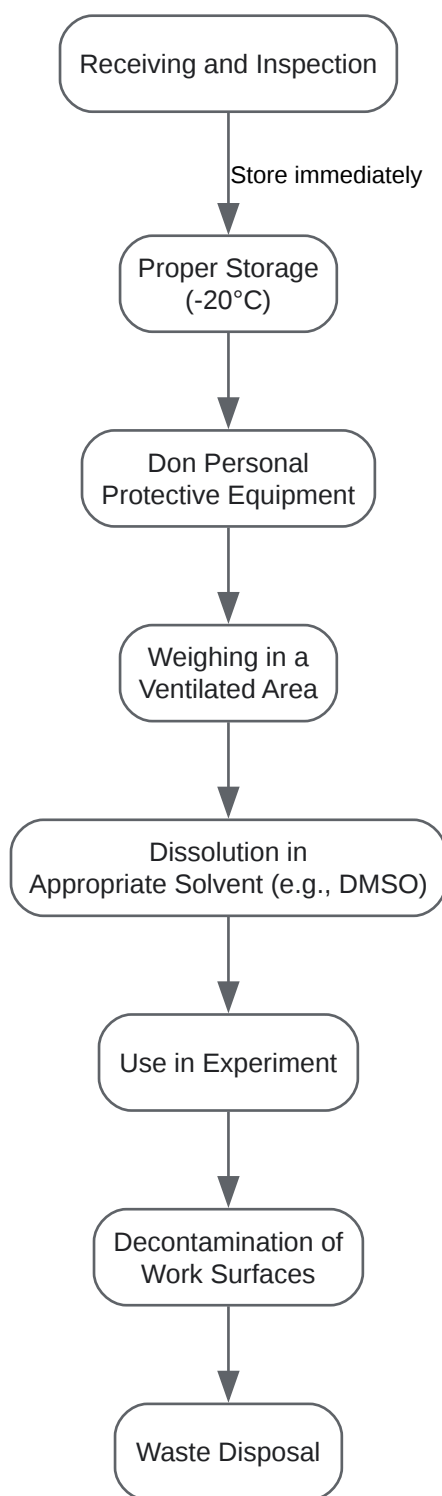
Occupational Exposure Limits and Toxicity

Currently, there are no established occupational exposure limit values for **Glyhexamide**.

Similarly, specific quantitative toxicity data, such as an LD50 value, is not readily available in the public domain. Given its classification as a non-hazardous substance, the primary safety focus should be on minimizing direct contact and inhalation of the powder through the use of the recommended PPE and handling procedures.

Operational Plan: Step-by-Step Handling Protocol

Proper handling of **Glyhexamide** is crucial for both personal safety and experimental integrity. The following workflow outlines the key steps from receiving the compound to its final disposal.



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Caption: Workflow for the safe handling of **Glyhexamide**.

Experimental Protocols

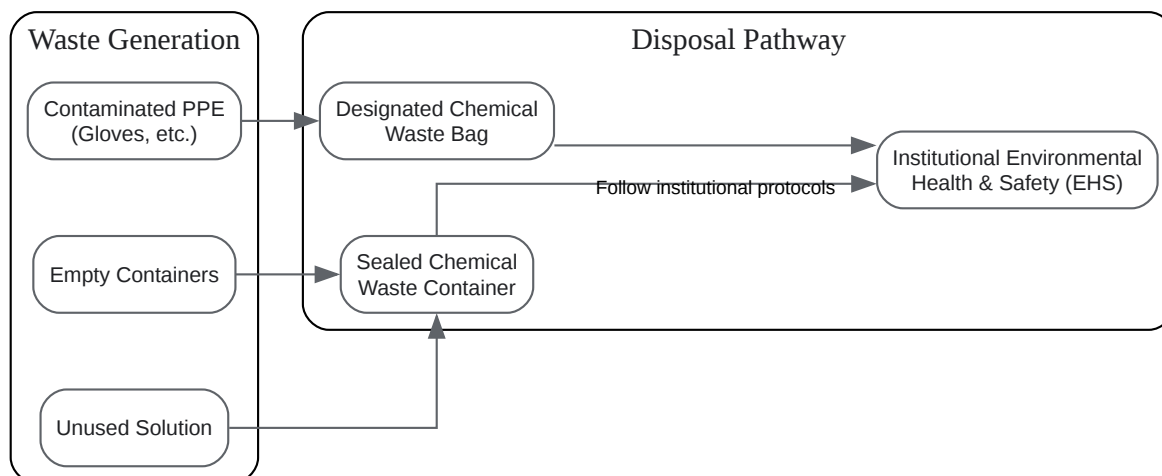
While specific experimental protocols for **Glyhexamide** are not widely published, the following provides a general methodology for the preparation of a stock solution, a common procedure in a laboratory setting.

Preparation of a **Glyhexamide** Stock Solution

- **Preparation:** Ensure the work area, preferably a chemical fume hood or a well-ventilated benchtop, is clean and free of clutter.
- **Personal Protective Equipment:** Wear all the recommended PPE, including a lab coat, nitrile gloves, and safety goggles.
- **Weighing:** Carefully weigh the desired amount of **Glyhexamide** powder using an analytical balance. Use a weigh boat or weighing paper to avoid contamination and minimize dust generation.
- **Dissolution:** Transfer the weighed **Glyhexamide** to a sterile vial. Add the appropriate volume of Dimethyl Sulfoxide (DMSO) to achieve the desired stock solution concentration.
- **Mixing:** Gently vortex or sonicate the solution until the **Glyhexamide** is completely dissolved.
- **Storage:** Store the stock solution at -20°C for short-term storage or -80°C for long-term storage to maintain its stability.

Disposal Plan

All waste materials contaminated with **Glyhexamide** should be handled as chemical waste.



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Caption: Logical workflow for the disposal of **Glyhexamide** waste.

Disposal Procedures:

- Segregation: Segregate **Glyhexamide** waste from other laboratory waste.
- Containment:
 - Solid waste, such as contaminated gloves and weighing paper, should be placed in a designated, sealed chemical waste bag.
 - Liquid waste, including unused solutions, should be collected in a clearly labeled, sealed, and chemical-resistant container.
- Consult EHS: Dispose of all **Glyhexamide** waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols. Do not dispose of **Glyhexamide** down the drain or in the regular trash.

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